

# An In-depth Technical Guide to the Structure of Benzyltrimethylammonium Dichloroiodate

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## Compound of Interest

Compound Name: *Benzyltrimethylammonium  
dichloroiodate*

Cat. No.: *B130456*

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## Introduction

**Benzyltrimethylammonium dichloroiodate**, with the chemical formula  $C_{10}H_{16}Cl_2IN$ , is a quaternary ammonium salt.<sup>[1][2]</sup> This compound consists of a positively charged benzyltrimethylammonium cation and a negatively charged dichloroiodate anion ( $ICl_2^-$ ).<sup>[1]</sup> It is typically a yellow to light brown crystalline powder or flakes and is recognized for its applications in organic synthesis as a chlorinating or oxidizing agent.<sup>[1][3]</sup> This guide provides a detailed overview of its molecular structure, physicochemical properties, and the experimental protocols for its synthesis and characterization.

## Molecular Structure and Properties

The fundamental structure of **benzyltrimethylammonium dichloroiodate** involves a quaternary ammonium cation and a linear dichloroiodate anion. The cation features a central nitrogen atom bonded to three methyl groups and one benzyl group.<sup>[1]</sup> This organic cation is ionically bonded to the inorganic dichloroiodate anion.

Below is a summary of its key chemical and physical properties:

Property	Value
CAS Number	114971-52-7
Molecular Formula	C <sub>10</sub> H <sub>16</sub> Cl <sub>2</sub> IN[1][2][4]
Molecular Weight	348.05 g/mol [2][5][6]
Appearance	Yellow to light brown crystalline powder or flakes[1][3]
Melting Point	125-126 °C[5]
Solubility	Soluble in polar solvents[3]
Canonical SMILES	C--INVALID-LINK-- (C)CC1=CC=CC=C1.Cl[I-]Cl[1]
InChI Key	PPDJNZTUDFPAHX-UHFFFAOYSA-N[1][4][7] [8]

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation of **benzyltrimethylammonium dichloroiodate**. While detailed crystallographic data on bond lengths and angles are not readily available in the public domain, spectroscopic data from techniques such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy provide valuable structural insights.

**<sup>1</sup>H NMR Spectroscopy:** The <sup>1</sup>H NMR spectrum of **benzyltrimethylammonium dichloroiodate**, typically run in a solvent like DMSO-d<sub>6</sub>, would show characteristic peaks corresponding to the protons of the benzyl and trimethyl groups.[4][7][8]

## Experimental Protocols

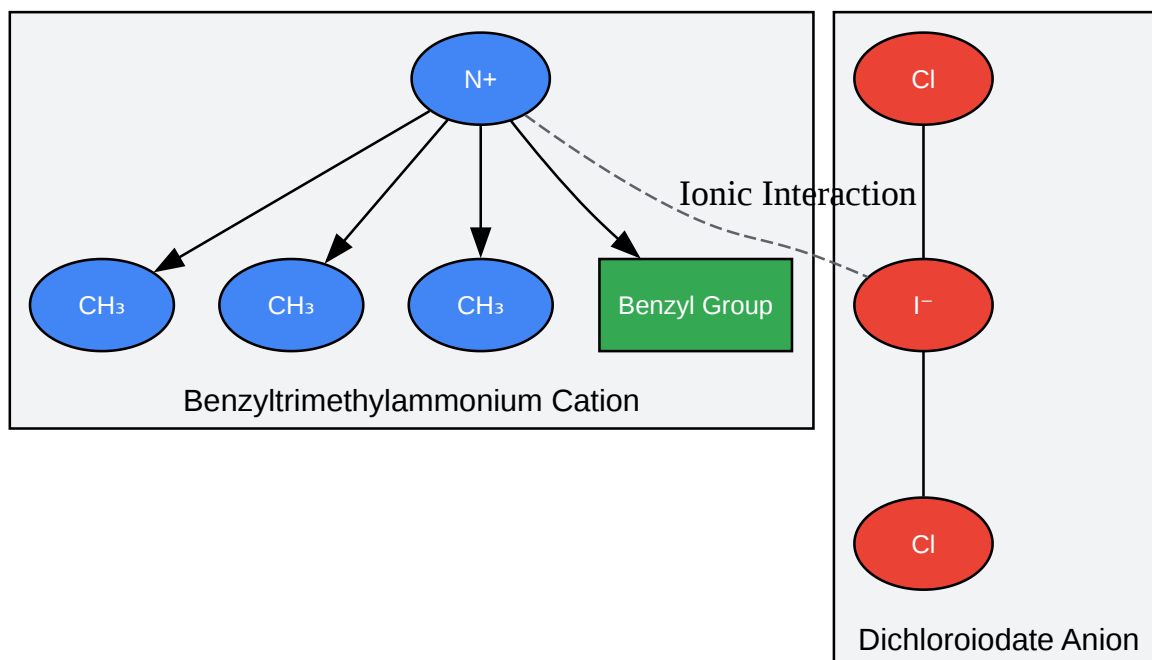
### Synthesis of **Benzytrimethylammonium Dichloroiodate**

A common method for the preparation of **benzyltrimethylammonium dichloroiodate** involves the reaction of benzyltrimethylammonium chloride with iodine and a chlorinating agent.[1]

- Reactants:
  - Benzyltrimethylammonium chloride
  - Iodine ( $I_2$ )
  - Chlorine gas ( $Cl_2$ ) or another suitable chlorinating agent
- Procedure:
  - Benzyltrimethylammonium chloride is dissolved in an appropriate solvent.
  - A stoichiometric amount of iodine is added to the solution.
  - Chlorine gas is then carefully bubbled through the solution under controlled temperature conditions, or a different chlorinating agent is added.
  - The reaction mixture is stirred until the reaction is complete, which can be monitored by observing the disappearance of the characteristic color of iodine.
  - The resulting product, **benzyltrimethylammonium dichloroiodate**, is then isolated, often by recrystallization from a suitable solvent to yield the pure crystalline solid.<sup>[1]</sup>

### Structural Visualization

The ionic interaction between the benzyltrimethylammonium cation and the dichloroiodate anion is a key feature of this compound's structure. The following diagram illustrates this relationship.



Ionic structure of Benzyltrimethylammonium Dichloroiodate

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